

An In-depth Technical Guide to 3,5-Diethynylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Diethynylpyridine

Cat. No.: B1337693

[Get Quote](#)

This guide provides essential information regarding the chemical properties of **3,5-diethynylpyridine**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Data

3,5-Diethynylpyridine is a chemical compound with the molecular formula C₉H₅N.^[1] Its molecular weight is approximately 127.14 g/mol .^[1]

Quantitative Data Summary

The fundamental quantitative properties of **3,5-diethynylpyridine** are summarized in the table below for easy reference.

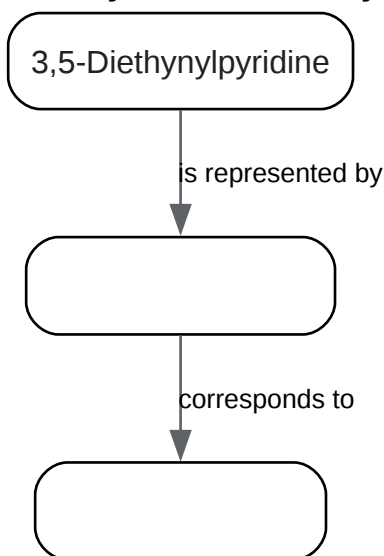
| Property | Value |
|-------------------|---------------------------------|
| Molecular Formula | C ₉ H ₅ N |
| Molecular Weight | 127.14 g/mol |
| Monoisotopic Mass | 127.042199164 Da |

Data sourced from PubChem.^[1]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the logical connection between the common name of the compound, its molecular formula, and its corresponding molecular weight.

Chemical Identity of 3,5-Diethynylpyridine



[Click to download full resolution via product page](#)

Chemical Identity of **3,5-Diethynylpyridine**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-Diethynylpyridine | C₉H₅N | CID 12405415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,5-Diethynylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337693#3-5-diethynylpyridine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com